

physical and chemical properties of N-(2-iodophenyl)methanesulfonamide

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Compound of Interest

N-(2iodophenyl)methanesulfonamide

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N-(2-iodophenyl)methanesulfonamide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties, synthesis, and reactivity of **N-(2-iodophenyl)methanesulfonamide**. This versatile compound serves as a key intermediate in the synthesis of various heterocyclic compounds and is of significant interest to the pharmaceutical and organic synthesis sectors.

Core Physical and Chemical Properties

N-(2-iodophenyl)methanesulfonamide is a solid, appearing as a yellow to brown substance, with a purity of approximately 95%.[1][2] Its fundamental properties are summarized in the table below, providing a quick reference for laboratory use.



Property	Value	Source
Molecular Formula	C7H8INO2S	[3][4]
Molecular Weight	297.12 g/mol	[3]
CAS Number	116547-92-3	[3]
IUPAC Name	N-(2- iodophenyl)methanesulfonami de	[3]
Melting Point	96-98 °C	[5]
Boiling Point (Predicted)	346.8 ± 44.0 °C	[5]
Density (Predicted)	1.954 ± 0.06 g/cm ³	[5]
pKa (Predicted)	7.93 ± 0.10	[5]
Physical Form	Solid	[1][6]
Appearance	Yellow to Brown Solid	[2]
Purity	95%	[1][6]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **N-(2-iodophenyl)methanesulfonamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum will exhibit characteristic signals for the aromatic protons, the N-H proton of the sulfonamide, and the methyl protons.
- 13C NMR: The carbon spectrum will show distinct peaks for the aromatic carbons and the methyl carbon of the methanesulfonyl group.

Infrared (IR) Spectroscopy



The IR spectrum of **N-(2-iodophenyl)methanesulfonamide** displays key absorption bands that confirm its structure. The most prominent of these are the strong, characteristic stretches of the sulfonyl (S=O) group, typically observed around 1320 cm⁻¹ (asymmetric) and 1140 cm⁻¹ (symmetric). Other significant peaks include the N-H stretch of the sulfonamide group and the C-H stretches of the aromatic ring and methyl group.

Synthesis of N-(2-iodophenyl)methanesulfonamide

The most common and straightforward method for the synthesis of **N-(2-iodophenyl)methanesulfonamide** is through the direct amination of 2-iodoaniline with methanesulfonyl chloride.[3][7] This nucleophilic substitution reaction involves the attack of the amino group of 2-iodoaniline on the electrophilic sulfur atom of methanesulfonyl chloride, leading to the formation of the stable sulfonamide bond and the elimination of hydrogen chloride.[7]

Experimental Protocol: Direct Amination

Materials:

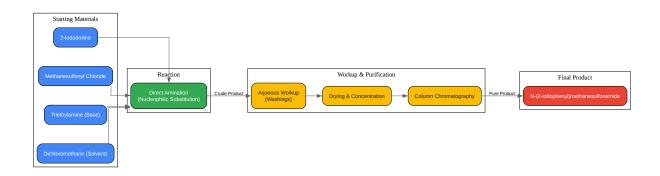
- 2-Iodoaniline
- Methanesulfonyl chloride
- Triethylamine (or another suitable base)
- Dichloromethane (or another suitable solvent)
- Hydrochloric acid (for workup)
- Saturated sodium bicarbonate solution (for workup)
- Brine (for workup)
- Anhydrous magnesium sulfate or sodium sulfate (for drying)
- Silica gel for column chromatography
- Hexane and Ethyl Acetate (for elution)



Procedure:

- In a round-bottom flask, dissolve 2-iodoaniline in dichloromethane.
- Add triethylamine to the solution to act as a base and scavenger for the HCl byproduct.
- Cool the mixture in an ice bath.
- Slowly add methanesulfonyl chloride to the cooled solution with continuous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitor by TLC).
- Quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and wash sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the organic solvent under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel, using a hexane/ethyl
 acetate gradient as the eluent, to yield pure N-(2-iodophenyl)methanesulfonamide.





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Synthesis Workflow for N-(2-iodophenyl)methanesulfonamide.

Chemical Reactivity and Applications in Organic Synthesis

The presence of the iodine atom on the phenyl ring makes N-(2-

iodophenyl)methanesulfonamide a valuable precursor in various transition metal-catalyzed cross-coupling reactions.[7] The carbon-iodine bond is relatively weak, rendering the iodine atom an excellent leaving group.[7]

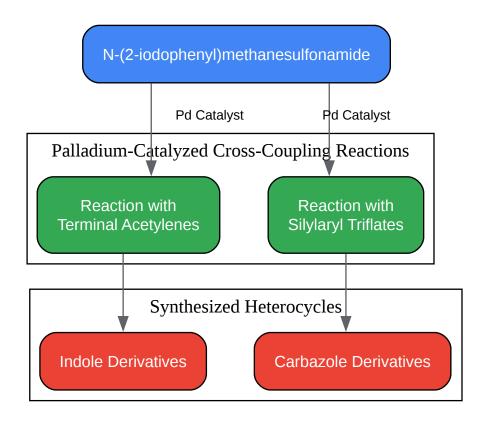
Palladium-Catalyzed Cross-Coupling Reactions

N-(2-iodophenyl)methanesulfonamide is particularly useful in palladium-catalyzed reactions to form new carbon-carbon and carbon-heteroatom bonds.[7] This reactivity is pivotal for the



synthesis of complex heterocyclic structures.

- Indole Synthesis: It can react with terminal acetylenes in a one-pot, palladium-catalyzed process to yield indole derivatives.
- Carbazole Synthesis: A significant application is in the synthesis of carbazoles through a
 palladium-catalyzed domino reaction with silylaryl triflates, which involves a Suzuki-type
 coupling followed by an intramolecular C-H arylation.[7]



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Key Synthetic Applications of N-(2-iodophenyl)methanesulfonamide.

Potential Biological and Pharmaceutical Relevance

The aryl sulfonamide moiety is a well-established pharmacophore found in numerous clinically approved drugs. While research on the specific medicinal properties of **N-(2-iodophenyl)methanesulfonamide** is ongoing, it has been investigated for its potential antimicrobial and anti-inflammatory properties.[4] Its primary role in pharmaceutical



development is as a key building block for the synthesis of more complex, biologically active molecules.[3][4]

Safety Information

N-(2-iodophenyl)methanesulfonamide is classified as an irritant.[4] Standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be observed when handling this compound. For detailed safety information, refer to the material safety data sheet (MSDS).

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